

1,2-Dihydroacenaphthylene-5-carbaldehyde

chemical formula and weight

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Compound of Interest

Compound Name: 1,2-Dihydroacenaphthylene-5-carbaldehyde

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An In-Depth Technical Guide to 1,2-Dihydroacenaphthylene-5-carbaldehyde

For researchers, scientists, and professionals in drug development, this guide provides comprehensive technical information on **1,2-Dihydroacenaphthylene-5-carbaldehyde**, a polycyclic aromatic hydrocarbon derivative.

Chemical Properties and Data

1,2-Dihydroacenaphthylene-5-carbaldehyde, with the CAS number 5345-46-0, possesses a unique molecular structure that lends itself to various chemical reactions.[\[1\]](#)[\[2\]](#) Its chemical formula is C₁₃H₁₀O, and it has a molecular weight of approximately 182.22 g/mol .[\[1\]](#)[\[2\]](#)

Property	Value
Molecular Formula	C13H10O
Molecular Weight	182.22 g/mol
CAS Number	5345-46-0 [1] [2]
Melting Point	102-106°C [1]
Boiling Point	367.2°C at 760 mmHg [1]
Density	1.243 g/cm ³ [1]
Flash Point	243.6°C [1]
InChI Key	VNEOTRCBGZQYJT-UHFFFAOYSA-N

Experimental Protocols

While specific experimental protocols for the synthesis of **1,2-Dihydroacenaphthylene-5-carbaldehyde** are not readily available in the provided search results, a general methodology for the synthesis of related acenaphthylene derivatives can be adapted from the literature on C-H activation-based tandem annulation reactions.[\[3\]](#)

General Procedure for Tandem C-H Penta- and Hexaannulation Reactions:

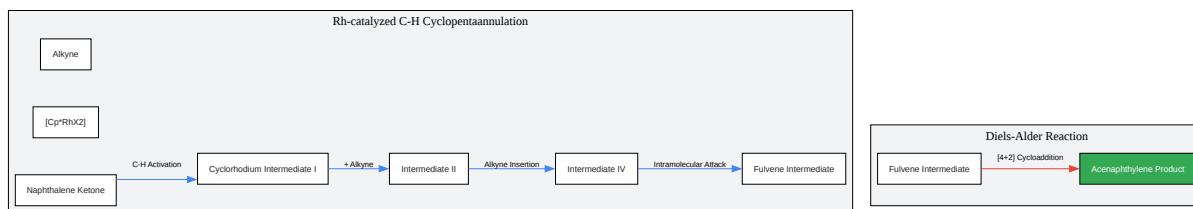
This procedure describes the synthesis of acenaphthylene derivatives and could be conceptually adapted for the target molecule.

- A 25 mL Schlenk tube equipped with a magnetic stir bar is charged with the following reagents under a nitrogen atmosphere:
 - [Cp^{*}RhCl₂]₂ (5 mol%)
 - AgOTf (20 mol%)
 - CuO (3.0 equivalents)
 - 1-Methylcyclohexane-1-carboxylic acid (1-MeCHA) (0.5 equivalents)

- Naphthalene ketone substrate (1.0 equivalent)
- Alkyne (4.0 equivalents)
- 1,2-Dichloroethane (DCE) (2.0 mL)
- The vessel is securely sealed with a screw cap.
- The reaction mixture is stirred at 150°C in an oil bath for 16 hours.[3]
- Upon completion, the reaction is cooled to room temperature, and the resulting mixture is purified using appropriate chromatographic techniques to isolate the desired acenaphthylene product.

Key Reactions and Synthetic Pathways

The synthesis of acenaphthylene derivatives often involves transition metal-catalyzed C-H activation and subsequent annulation reactions. A proposed mechanistic pathway for the formation of acenaphthylenes from naphthalene ketones and alkynes is depicted below. This process showcases a rhodium-catalyzed C-H cyclopentaannulation followed by a Diels-Alder reaction.[3]



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Figure 1: Proposed mechanism for acenaphthylene synthesis.

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References

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- 2. 1,2-Dihydroacenaphthylene-5-carbaldehyde | 5345-46-0 [sigmaaldrich.cn]
- 3. Construction of acenaphthylenes via C–H activation-based tandem penta- and hexaannulation reactions - PMC [pmc.ncbi.nlm.nih.gov]
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